

Personal protective equipment for handling 5-(4-chlorophenyl)furan-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(4-chlorophenyl)furan-2-carbaldehyde

Cat. No.: B052691

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Essential Safety and Handling Guide for 5-(4-chlorophenyl)furan-2-carbaldehyde

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-(4-chlorophenyl)furan-2-carbaldehyde** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **5-(4-chlorophenyl)furan-2-carbaldehyde**
- CAS Number: 34035-03-5
- Physical Form: Solid


Immediate Safety Information

Hazard Identification: **5-(4-chlorophenyl)furan-2-carbaldehyde** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1]

- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1]

GHS Pictogram:

-  alt text

(GHS07 - Exclamation Mark) indicates that the substance may cause irritation, skin sensitization, or other less severe health effects.[2][3][4][5]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statement:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment required when handling **5-(4-chlorophenyl)furan-2-carbaldehyde** to minimize exposure and ensure personal safety.[6][7][8][9]

Protection Type	Equipment	Specification
Eye and Face Protection	Safety Goggles or a Face Shield	Must be worn at all times to protect against splashes and airborne particles. A face shield should be used in conjunction with goggles when there is a significant risk of splashing.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves should be inspected for integrity before each use and changed immediately if contaminated. ^[7]
Body Protection	Laboratory Coat	A full-length laboratory coat, preferably made of a flame-resistant material like Nomex®, should be worn and fully buttoned. ^[7]
Respiratory Protection	Air-purifying Respirator	Recommended when handling the powder outside of a certified chemical fume hood to avoid inhalation of dust particles. ^[6]
Foot Protection	Closed-toe Shoes	Sturdy, closed-toe shoes are mandatory in the laboratory to protect against spills and falling objects. ^[7]

Operational and Disposal Plans

Step-by-Step Handling Protocol

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is -20°C. The container should be kept tightly sealed and protected from moisture.
- Label the storage area with the appropriate hazard warnings.

2. Preparation and Weighing:

- All handling of the solid compound should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Before weighing, ensure all necessary PPE is correctly worn.
- Use a dedicated, clean weighing vessel.
- Handle the solid carefully to avoid generating dust.

3. Experimental Use:

- When transferring the compound, use a spatula or other appropriate tool.
- If dissolving the compound, add it slowly to the solvent to avoid splashing.
- Keep all containers with the compound covered when not in use.
- In case of accidental contact, immediately follow the first aid procedures outlined below.

4. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek medical attention.
- Spill: For a small spill, use an inert absorbent material to clean it up. Place the absorbed material into a sealed, labeled container for hazardous waste disposal. For large spills, evacuate the area and follow your institution's emergency spill response protocol.

Disposal Plan

5-(4-chlorophenyl)furan-2-carbaldehyde is a halogenated organic compound. All waste containing this chemical must be disposed of as hazardous waste, following institutional and local regulations.

1. Waste Segregation:

- Crucially, all waste containing this compound must be collected in a designated "Halogenated Organic Waste" container.[\[10\]](#)[\[11\]](#)
- Do not mix halogenated waste with non-halogenated waste, as this significantly increases disposal costs and complexity.[\[11\]](#)[\[12\]](#)

2. Waste Collection:

- Collect all solid waste (e.g., contaminated gloves, weighing paper, absorbent materials) in a clearly labeled, sealed plastic bag or container designated for solid halogenated waste.
- Collect all liquid waste (e.g., solutions containing the compound) in a compatible, sealed, and clearly labeled "Halogenated Organic Waste" container.
- The waste container must be labeled with the words "Hazardous Waste" and the full chemical name of all constituents.[\[13\]](#)

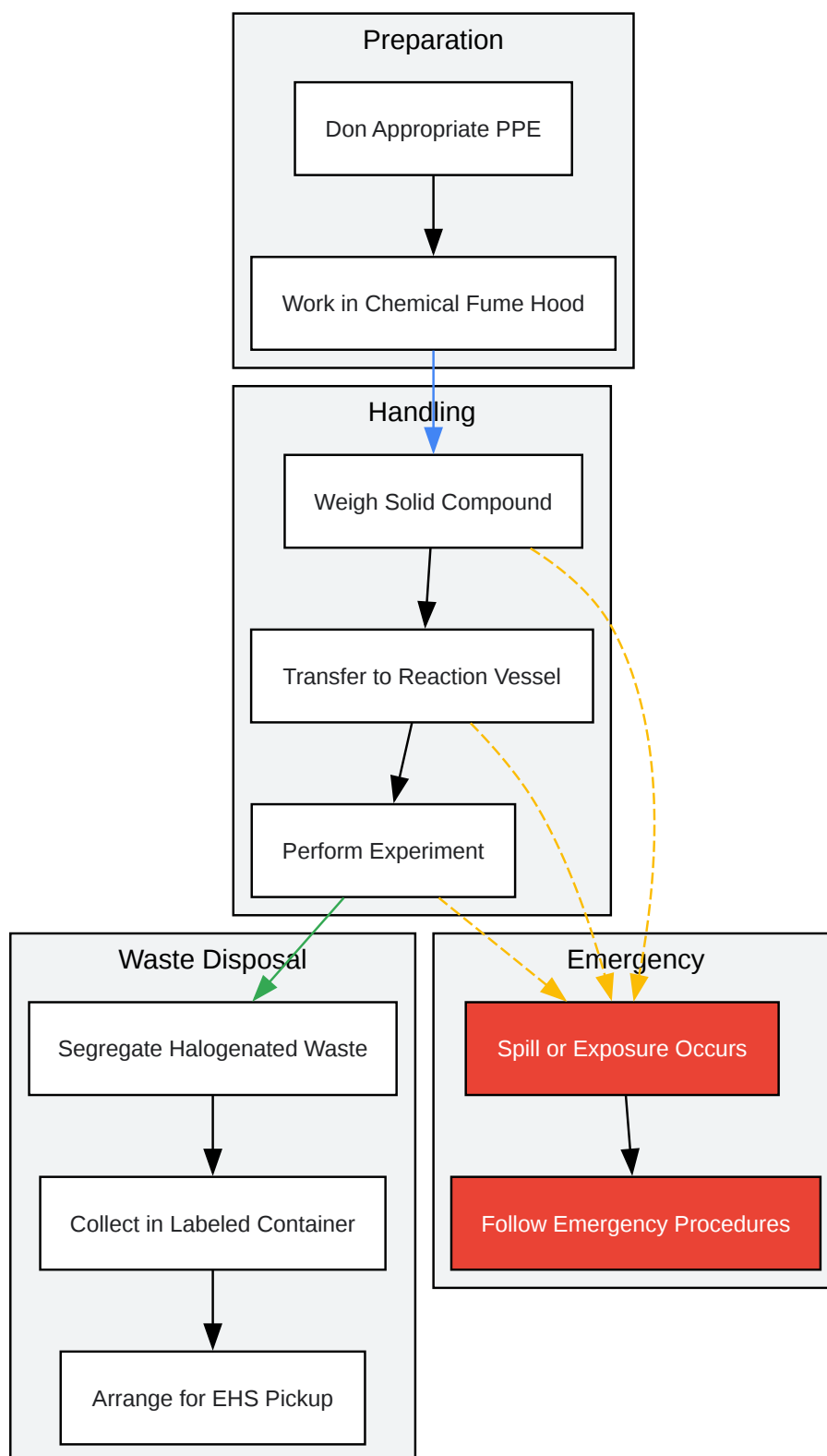
3. Final Disposal:

- Store waste containers in a designated satellite accumulation area.
- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal

contractor. Halogenated organic wastes are typically incinerated at high temperatures in a regulated facility.^[10]

Workflow Diagram

The following diagram illustrates the standard operating procedure for handling and disposing of **5-(4-chlorophenyl)furan-2-carbaldehyde**.



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Caption: Workflow for safe handling and disposal of **5-(4-chlorophenyl)furan-2-carbaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-(4-chlorophenyl)furan-2-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052691#personal-protective-equipment-for-handling-5-4-chlorophenyl-furan-2-carbaldehyde]

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